

Application Notes: (7-Bromo-1-benzothiophen-2-yl)methanol in Medicinal Chemistry

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Compound of Interest

Compound Name: (7-Bromo-1-benzothiophen-2-yl)methanol

Cat. No.: B1373385

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Introduction: The Strategic Value of the Benzothiophene Scaffold

The benzothiophene core is a privileged heterocyclic scaffold in medicinal chemistry, recognized for its structural resemblance to endogenous molecules like tryptophan and its ability to engage in various biological interactions.^{[1][2]} This bicyclic system, comprising a benzene ring fused to a thiophene ring, serves as the foundation for numerous approved drugs and clinical candidates.^{[2][3]} Benzothiophene derivatives exhibit a remarkable breadth of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and kinase inhibitory effects.^{[1][3][4]} The scaffold's utility stems from its rigid structure and the electron-rich sulfur atom, which can participate in hydrogen bonding, π - π stacking, and other non-covalent interactions within enzyme active sites.^[2]

(7-Bromo-1-benzothiophen-2-yl)methanol emerges as a particularly valuable and versatile building block for drug discovery. Its strategic design incorporates two distinct and orthogonally reactive functional handles:

- A primary alcohol at the 2-position, which can be readily oxidized or converted into other functional groups.
- A bromo substituent at the 7-position, perfectly poised for modern transition-metal-catalyzed cross-coupling reactions.

This dual functionality allows for the systematic and controlled elaboration of the benzothiophene core, enabling medicinal chemists to explore structure-activity relationships (SAR) with precision and efficiency. This guide provides an in-depth overview of the applications of this key intermediate, complete with field-tested protocols and expert insights.

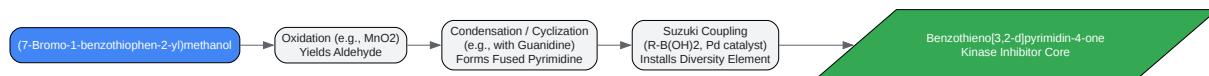
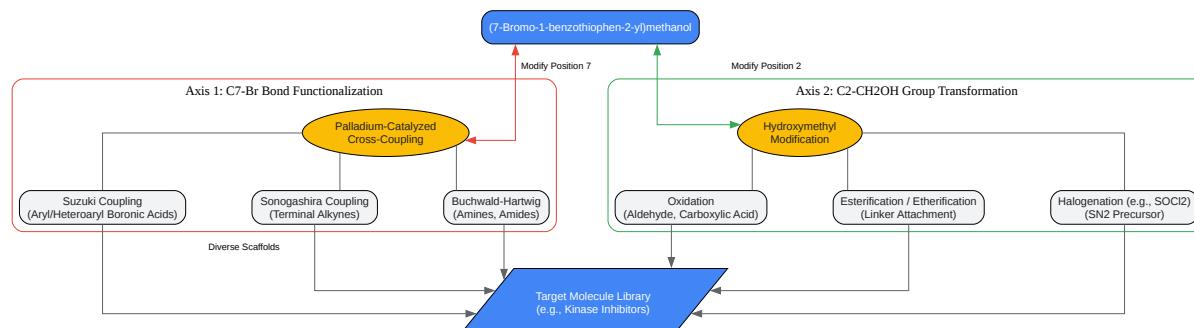
Physicochemical Properties & Handling

A thorough understanding of a reagent's properties is fundamental to its successful application in synthesis.

Property	Value	Source/Notes
CAS Number	1171926-64-9	[5][6]
Molecular Formula	C ₉ H ₇ BrOS	Calculated
Molecular Weight	243.12 g/mol	Calculated
Appearance	Off-white to light yellow solid	Typical Observation
Solubility	Soluble in DCM, THF, DMF, DMSO. Sparingly soluble in alcohols. Insoluble in water.	Laboratory Experience
Storage	Store in a cool, dry, well-ventilated area away from strong oxidizing agents. Recommend storage at 2-8°C under an inert atmosphere.	Standard practice for aryl bromides.

Core Synthetic Strategy: A Dual-Axis Approach

The primary utility of **(7-Bromo-1-benzothiophen-2-yl)methanol** lies in its capacity for selective, stepwise diversification at two key positions. This allows for a modular approach to library synthesis, where complexity and diversity can be introduced systematically.



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